

A Technical Guide to the Physical Characteristics of Di-tert-butyl Azodicarboxylate (DBAD)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Di-tert-butyl azodicarboxylate*

Cat. No.: *B7856787*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Di-tert-butyl azodicarboxylate (DBAD), a versatile reagent in organic synthesis, is primarily recognized by its distinct physical state and color. At ambient temperatures, DBAD typically presents as a yellow crystalline powder or solid. While some sources describe it as a colorless to pale yellow liquid, this is less common and may depend on purity or specific formulation[1]. Information regarding its odor is limited, with some accounts noting a "faint odor"[1]. However, due to its classification as a skin, eye, and respiratory irritant, direct olfactory assessment is strongly discouraged without stringent safety protocols[2][3][4][5]. This guide provides a detailed examination of DBAD's appearance and odor, contextualized with essential safety information and protocols for its handling and identification.

Physical and Chemical Properties

The primary identifying characteristics of a chemical substance are its physical state, appearance, and odor. For **Di-tert-butyl azodicarboxylate**, these properties are quite distinct.

1.1 Appearance

In its solid state, **Di-tert-butyl azodicarboxylate** is consistently described as a yellow crystalline powder or simply as yellow crystals[1][6][7][8]. The intensity of the yellow color can

be characterized as "lemon yellow" upon recrystallization[7]. This appearance is a key preliminary indicator in a laboratory setting. While it is sometimes sold as a solution (e.g., 20% in Toluene), which would be a liquid, the pure compound under standard conditions is a solid[9].

1.2 Odor

The olfactory properties of DBAD are not well-documented, with only sparse references to a "faint odor"[1]. This lack of detailed description is likely due to the compound's hazardous nature. DBAD is known to cause skin and serious eye irritation, and may cause respiratory irritation[2][4][5]. Therefore, any attempt to determine its odor must be approached with extreme caution and is generally not a recommended identification method. The primary focus should always be on safe handling rather than olfactory analysis.

1.3 Summary of Key Properties

For ease of reference, the fundamental physical and chemical properties of DBAD are summarized in the table below.

Property	Value	Source(s)
CAS Number	870-50-8	[6][9][10]
Molecular Formula	C10H18N2O4	[2][6]
Molecular Weight	230.26 g/mol	[2][6][10]
Appearance	Yellow crystalline powder	[6][7]
Melting Point	89 - 92 °C	[6][7][10][11]
Solubility	Insoluble in water; Soluble in most organic solvents	[1][12]
Storage Temperature	2 - 8 °C	[6][11]

Experimental Protocol for Physical Characterization

This protocol outlines a self-validating system for the preliminary identification of a substance believed to be DBAD, with an overriding emphasis on safety. The causality behind each step is

to confirm identity through physical properties while minimizing exposure.

2.1 Objective: To safely observe the physical appearance and cautiously assess the odor of a chemical sample for preliminary identification against the known properties of DBAD.

2.2 Materials:

- Chemical sample
- Spatula
- Watch glass
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves.

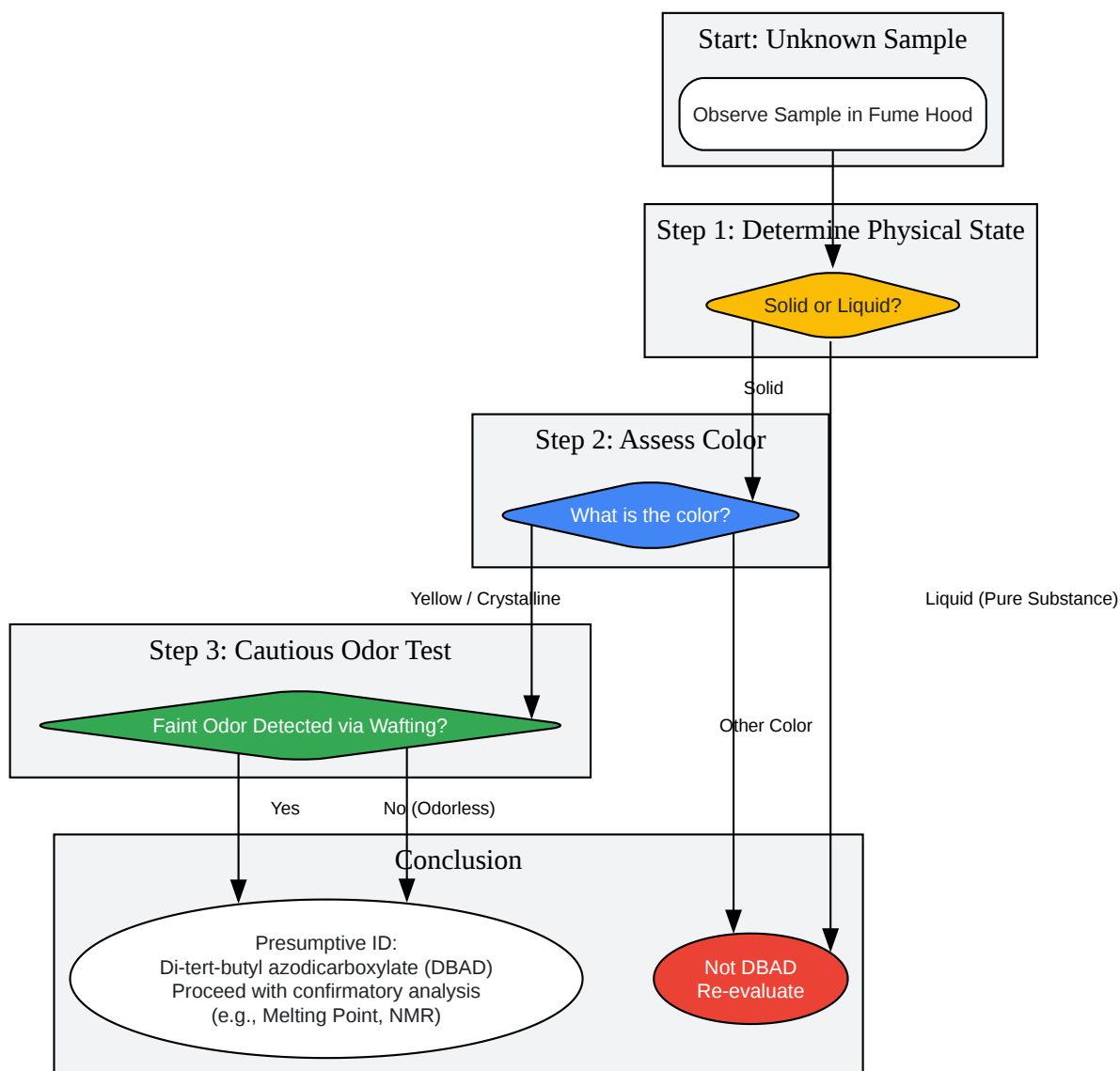
2.3 Step-by-Step Methodology:

- Safety First (Causality: Hazard Mitigation): Don all required PPE before handling the substance. All operations must be conducted within a certified chemical fume hood to prevent inhalation of any dust or vapors[3][5]. This is a critical control to mitigate the risk of respiratory irritation[4].
- Sample Preparation (Causality: Clear Observation): Using a clean spatula, place a small amount (approx. 10-20 mg) of the sample onto a clean, dry watch glass. This minimizes waste and provides a clear background for color assessment.
- Visual Inspection (Causality: Appearance Confirmation): Observe the sample against a white background. Note its physical state (e.g., crystalline, powder, amorphous) and color. A sample consistent with DBAD will appear as a yellow crystalline solid[6][7].
- Olfactory Assessment - Cautious Wafting (Causality: Exposure Minimization):
 - Hold the watch glass several inches away from your face.
 - Do not inhale directly from the container.

- Use your hand to gently waft the air from above the sample towards your nose.
- Take only a brief, shallow sniff to detect any scent. If a "faint odor" is detected, this is consistent with some descriptions of DBAD[1].
- Trustworthiness Check: This step is secondary to visual identification. If the substance is a strong irritant, this step should be skipped entirely. The primary identification should rely on instrumental analysis (e.g., NMR, IR, melting point) rather than sensory methods.
- Cleanup and Disposal: Dispose of the sample and any contaminated materials according to your institution's hazardous waste disposal procedures[3]. Thoroughly wash your hands after the procedure.

Logical Framework for Presumptive Identification

The following diagram illustrates the decision-making workflow for the presumptive identification of a substance based on its physical characteristics, leading to DBAD.



[Click to download full resolution via product page](#)

Caption: Workflow for presumptive identification of DBAD.

Safety, Handling, and Storage

Given the hazards associated with **Di-tert-butyl azodicarboxylate**, adherence to strict safety protocols is non-negotiable.

- Primary Hazards: DBAD is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation[2][4][5].
- Handling: Always handle DBAD in a well-ventilated area, preferably a chemical fume hood[3]. Avoid breathing dust[3]. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat[3].
- Storage: Store in a tightly closed container in a cool, dry place, typically between 2-8°C[6][11]. The compound is light-sensitive and should be protected from light[1][3][9]. It should be stored under an inert gas atmosphere[9].

Conclusion

The primary physical identifiers for **Di-tert-butyl azodicarboxylate** are its solid, yellow crystalline appearance and a melting point in the range of 89-92°C. While a faint odor may be present, its hazardous properties as a skin, eye, and respiratory irritant make olfactory assessment an inadvisable and unreliable method of identification. Safe handling practices and reliance on analytical data are paramount for any professional working with this valuable synthetic reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Di-tert-butyl azodicarboxylate | C₁₀H₁₈N₂O₄ | CID 97268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]

- 5. aksci.com [aksci.com]
- 6. chemimpex.com [chemimpex.com]
- 7. Di-tert-Butyl azodicarboxylate | 870-50-8 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. Di-tert-butyl Azodicarboxylate | 870-50-8 | TCI AMERICA [tcichemicals.com]
- 10. Di-tert-butyl Azodicarboxylate (DtBAD) [commonorganicchemistry.com]
- 11. Di-tert-butyl azodicarboxylate 0.98 DBAD [sigmaaldrich.com]
- 12. Di-tert-butyl azodicarboxylate, 98% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of Di-tert-butyl Azodicarboxylate (DBAD)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7856787#di-tert-butyl-azodicarboxylate-appearance-and-odor]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com